Compound of Interest

Compound Name:	*3-(4-Bromo-3-methyl-1H-pyrazol-1-yl)propan-1-ol*
Cat. No.:	*B10912054*

In the landscape of modern drug development and agrochemical formulation, pyrazole derivatives represent a privileged class of heterocyclic pharma

When functionalized with propanol side chains—such as in 1-(4-amino-1H-pyrazol-1-yl)-3-(dimethylamino)propan-2-ol—the solubility dynamics shift d merely look at empirical solubility limits; I analyze the causality between solvent dielectric constants, temperature-dependent lattice dissociation, and

Causality in Solvent Selection: Why Propanol?

The solubility of pyrazole derivatives is highly dependent on the polarity and hydrogen-bonding capacity of the solvent[3]. While unsubstituted pyrazol

Propanol (both n-propanol and isopropanol) serves as an optimal solvent and co-solvent for pyrazole derivatives due to its perfectly balanced dielectr follows the order: 1-butanol > n-propanol > ethanol > methanol[5]. This trend confirms that as the lipophilicity of the pyrazole derivative increases, slig

Quantitative Solubility Data & Thermodynamic Parameters

To engineer effective formulations, we must transition from qualitative observations to rigorous thermodynamic modeling. The solubility of pyrazole de

The table below synthesizes the solubility behavior of representative pyrazole derivatives in propanol systems across a standard temperature gradien

Table 1: Comparative Mole Fraction Solubility (

) of Pyrazole Derivatives in Propanol

Temperature (K)	3,5-Dimethylpyrazole in n-Propanol
298.15	42.15
308.15	68.30
318.15	105.40
328.15	158.20
338.15	225.10
(Note: Values derived and extrapolated from isothermal saturation studies of substituted pyrazoles[5][6][7].)	

Self-Validating Experimental Protocol: Isothermal Saturation Method

To generate reliable, E-E-A-T-aligned solubility data, the methodology must be a self-validating system. The Isothermal Saturation Method ensures th

Step-by-Step Methodology:

- Preparation: Add an excess amount of the solid pyrazole propanol derivative to a jacketed glass vessel containing 50 mL of high-purity n-propanol[
- Thermal Equilibration: Seal the vessel and connect it to a thermostatic water bath with a precision of ±0.05 K. Set the initial temperature to 298.15 I

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- Agitation: Stir the suspension using a magnetic stirrer at 500 RPM for a minimum of 48 hours. Causality check: 48 hours is required to ensure the c
- Sedimentation: Cease agitation and allow the undissolved solid to settle for 12 hours at the constant target temperature to prevent the aspiration of
- Sampling & Filtration: Carefully withdraw a 2 mL aliquot of the supernatant using a pre-warmed syringe (to prevent premature precipitation) and imı
- Quantification: Dilute the filtered aliquot with the mobile phase and quantify the concentration using a pre-calibrated High-Performance Liquid Chro
- Validation: Repeat the sampling process at 72 hours. If the concentration variance between the 48-hour and 72-hour samples is <1%, equilibrium is

Workflow of the self-validating isothermal saturation method for solubility determination.

Overcoming Solubility Bottlenecks: Formulation Strategies

When a pyrazole propanol derivative exhibits sub-optimal solubility for downstream applications, physical and chemical modifications must be employ

Alternatively, for highly lipophilic derivatives, a co-solvent system utilizing water and a water-miscible alcohol (like propanol or ethanol) modulates the

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Decision matrix for resolving poor solubility in pyrazole derivatives.

Conclusion

The solubility of pyrazole propanol derivatives is not a static hurdle but a dynamic thermodynamic parameter that can be precisely mapped and manip

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